

Application Notes and Protocols: Ethyl 3-hexenoate in Fragrance Compositions

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Compound of Interest

Compound Name: Ethyl 3-hexenoate

Cat. No.: B1231028

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These application notes provide a comprehensive overview of the use of **Ethyl 3-hexenoate** in fragrance compositions. This document details its chemical and physical properties, olfactory profile, and applications, and provides protocols for its evaluation in fragrance formulations.

Introduction to Ethyl 3-hexenoate

Ethyl 3-hexenoate is an organic ester valued in the fragrance industry for its powerful and versatile fruity-green scent profile. It is a key component in the creation of a variety of fruit accords, particularly those requiring a fresh, natural, and slightly unripe nuance. It exists as two geometric isomers, *cis* (Z) and *trans* (E), each contributing a unique character to a fragrance.

Chemical and Physical Properties

The chemical and physical properties of **Ethyl 3-hexenoate** and its isomers are crucial for its application in fragrance formulations. These properties influence its volatility, stability, and compatibility with other fragrance materials and product bases.

Property	Ethyl 3-hexenoate (mixture of isomers)	Ethyl (E)-3-hexenoate	Ethyl (Z)-3-hexenoate
CAS Number	2396-83-0[1][2]	26553-46-8	64187-83-3
Molecular Formula	C8H14O2[2]	C8H14O2	C8H14O2
Molecular Weight	142.20 g/mol [2]	142.20 g/mol	142.20 g/mol
Appearance	Colorless clear liquid	Colorless clear liquid	Colorless to pale yellow clear liquid
Odor Profile	Fruity, green, pineapple, tropical, waxy	Sweet, green, fruity, passion fruit, guava, pineapple, papaya, weedy, honey[3]	Sharp, pear, green, apple, tropical, good for rind notes, pineapple
Boiling Point	63-64 °C @ 12 mmHg	63-64 °C @ 12 mmHg	90 °C @ 50 mmHg
Flash Point	~54.4 °C	~59.4 °C[3]	~54.4 °C
Specific Gravity	0.890 - 0.898 @ 25 °C	0.896 @ 25 °C[3]	0.893 - 0.903 @ 25 °C
Refractive Index	1.421 - 1.428 @ 20 °C	1.426 @ 20 °C[3]	1.420 - 1.429 @ 20 °C

Olfactory Profile and Applications in Fragrance Compositions

Ethyl 3-hexenoate is a versatile ingredient used to impart a fresh and natural fruitiness to fragrances. Its application is particularly prominent in the creation of accords for fine fragrances, personal care products, and home care products.

Olfactory Characteristics:

- **Top Note:** Due to its relatively high volatility, **Ethyl 3-hexenoate** is primarily used as a top note ingredient, providing the initial impression of a fragrance.
- **Fruity Notes:** It is instrumental in building a wide range of fruit accords, including pineapple, apple, pear, guava, and passionfruit.[3][4]

- **Green Nuances:** The "green" aspect of its profile adds a natural, slightly unripe quality, preventing fruity notes from becoming overly sweet or cloying.
- **Blending:** It blends well with other esters, aldehydes, and floral and green notes to create complex and sophisticated fragrance profiles.

Recommended Usage Levels: The concentration of **Ethyl 3-hexenoate** in a fragrance concentrate can vary depending on the desired effect.

- **Mixture of isomers:** Up to 4.0%[\[4\]](#)
- **cis-(Z)-isomer:** Up to 2.0%

Example Fragrance Formulations:

The following are example formulations demonstrating the use of **Ethyl 3-hexenoate** in different fragrance types. These are illustrative and can be adapted by perfumers.

Table 1: Fruity-Floral Fragrance Composition

Ingredient	CAS Number	Amount (% w/w)	Olfactory Contribution
Ethyl (E)-3-hexenoate	26553-46-8	1.5	Fresh, green, pineapple top note
Hedione (Methyl dihydrojasmonate)	24851-98-7	15.0	Bright, floral, jasmine
Galaxolide (50% in IPM)	1222-05-5	10.0	Clean, floral, musky
Iso E Super	54464-57-2	12.0	Woody, ambery, smooth
Linalool	78-70-6	8.0	Floral, woody, fresh
Linalyl Acetate	115-95-7	6.0	Fruity, floral, bergamot
Benzyl Acetate	140-11-4	5.0	Fruity, floral, jasmine
Alpha-Ionone	127-41-3	4.0	Floral, violet, woody
Beta-Ionone	14901-07-6	2.0	Floral, violet, fruity
Citronellol	106-22-9	7.0	Floral, rose
Geraniol	106-24-1	3.0	Floral, rose, geranium
Phenyl Ethyl Alcohol	60-12-8	10.0	Floral, rose
Terpineol	8000-41-7	4.5	Floral, lilac
Dipropylene Glycol (DPG)	25265-71-8	12.0	Solvent
Total	100.0		

Table 2: Tropical Paradise Fragrance Composition

Ingredient	CAS Number	Amount (% w/w)	Olfactory Contribution
Ethyl (Z)-3-hexenoate	64187-83-3	2.0	Sharp, green, tropical fruit top note
Allyl Amyl Glycolate	67634-00-8	3.0	Fruity, pineapple, galbanum
Manzanate (Ethyl 2-methylpentanoate)	39255-32-8	5.0	Fruity, apple
Fructose (Ethyl 2-methyl-1,3-dioxolane-2-acetate)	6413-10-1	4.0	Fruity, apple, sweet
Aldehyde C-14 (gamma-Undecalactone)	104-67-6	2.5	Fruity, peach, creamy
Aldehyde C-18 (gamma-Nonalactone)	104-61-0	1.5	Creamy, coconut
Hedione (Methyl dihydrojasmonate)	24851-98-7	10.0	Bright, floral, jasmine
Linalool	78-70-6	7.0	Floral, woody, fresh
Benzyl Salicylate	118-58-1	8.0	Floral, balsamic
Galaxolide (50% in IPM)	1222-05-5	12.0	Clean, floral, musky
Iso E Super	54464-57-2	15.0	Woody, ambery, smooth
Vanillin	121-33-5	1.0	Sweet, creamy, vanilla
Dipropylene Glycol (DPG)	25265-71-8	29.0	Solvent
Total	100.0		

Experimental Protocols

The following protocols are designed for the evaluation of fragrance compositions containing **Ethyl 3-hexenoate**.

4.1. Sensory Evaluation Protocol

Objective: To assess the olfactory characteristics of a fragrance composition containing **Ethyl 3-hexenoate**.

4.1.1. Descriptive Analysis

- Panelists: A panel of 8-12 trained individuals with demonstrated olfactory acuity.
- Materials:
 - Fragrance composition containing **Ethyl 3-hexenoate**.
 - Control fragrance composition (without **Ethyl 3-hexenoate**).
 - Standard smelling strips.
 - Odor-free environment.
 - Data collection forms or software.
- Procedure:
 - Dip smelling strips into the fragrance samples to a depth of 1 cm.
 - Present the coded smelling strips to the panelists in a randomized order.
 - Instruct panelists to evaluate the odor at different time intervals (e.g., immediately, after 5 minutes, 30 minutes, 1 hour, and 4 hours) to assess the evolution of the fragrance.
 - Panelists will rate the intensity of predefined sensory attributes (e.g., fruity, green, pineapple, floral, sweet, overall intensity) on a labeled magnitude scale (e.g., 0-10).
 - Panelists will also provide descriptive terms for the perceived aroma.

- **Data Analysis:** Analyze the intensity ratings using statistical methods such as ANOVA to determine significant differences in sensory attributes between the sample and the control. Compile and analyze the descriptive terms to create a sensory profile.

4.1.2. Discrimination Test (Triangle Test)

- **Objective:** To determine if there is a perceivable difference between a fragrance containing **Ethyl 3-hexenoate** and a control.
- **Panelists:** A panel of at least 24 untrained or trained individuals.
- **Materials:**
 - Fragrance composition containing **Ethyl 3-hexenoate**.
 - Control fragrance composition.
 - Coded sample containers.
- **Procedure:**
 - Present each panelist with a set of three samples, where two are identical (either both control or both test) and one is different.
 - The position of the odd sample is randomized across panelists.
 - Instruct panelists to identify the sample that is different from the other two.
- **Data Analysis:** The number of correct identifications is counted. Statistical tables for triangle tests are used to determine if the number of correct judgments is statistically significant, indicating a perceivable difference between the samples.

4.2. Stability Testing Protocol

Objective: To evaluate the physical and chemical stability of a fragrance composition containing **Ethyl 3-hexenoate** in a product base (e.g., hydroalcoholic solution, lotion, shampoo).

4.2.1. Accelerated Stability Testing

- Principle: Exposing the product to elevated temperatures to accelerate aging and predict long-term stability.^{[5][6][7][8][9]}* Procedure:
 - Prepare samples of the final product containing the fragrance composition.
 - Store samples in controlled environment chambers under the following conditions:
 - 40°C / 75% Relative Humidity (RH) for 1, 2, and 3 months.
 - 45°C for 1, 2, and 3 months.
 - 50°C for 2 weeks and 4 weeks (for initial screening).
 - A control sample stored at room temperature (20-25°C).
 - At each time point, evaluate the samples for:
 - Physical changes: Color, clarity, phase separation, and viscosity.
 - Olfactory changes: Compare the odor of the aged samples to the control sample on smelling strips. Note any changes in character, intensity, or the emergence of off-notes.
 - Chemical analysis (optional): Use Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **Ethyl 3-hexenoate** and other key fragrance components to assess degradation.
- Acceptance Criteria: No significant changes in color, clarity, or odor compared to the control sample.

4.2.2. Light Stability Testing

- Procedure:
 - Place samples in transparent containers.
 - Expose the samples to a controlled light source that simulates daylight (e.g., a Xenon lamp) for a specified period (e.g., 10 hours of continuous exposure).

- A control sample should be wrapped in aluminum foil and stored under the same temperature conditions.
- Evaluate for any changes in color and odor compared to the control.

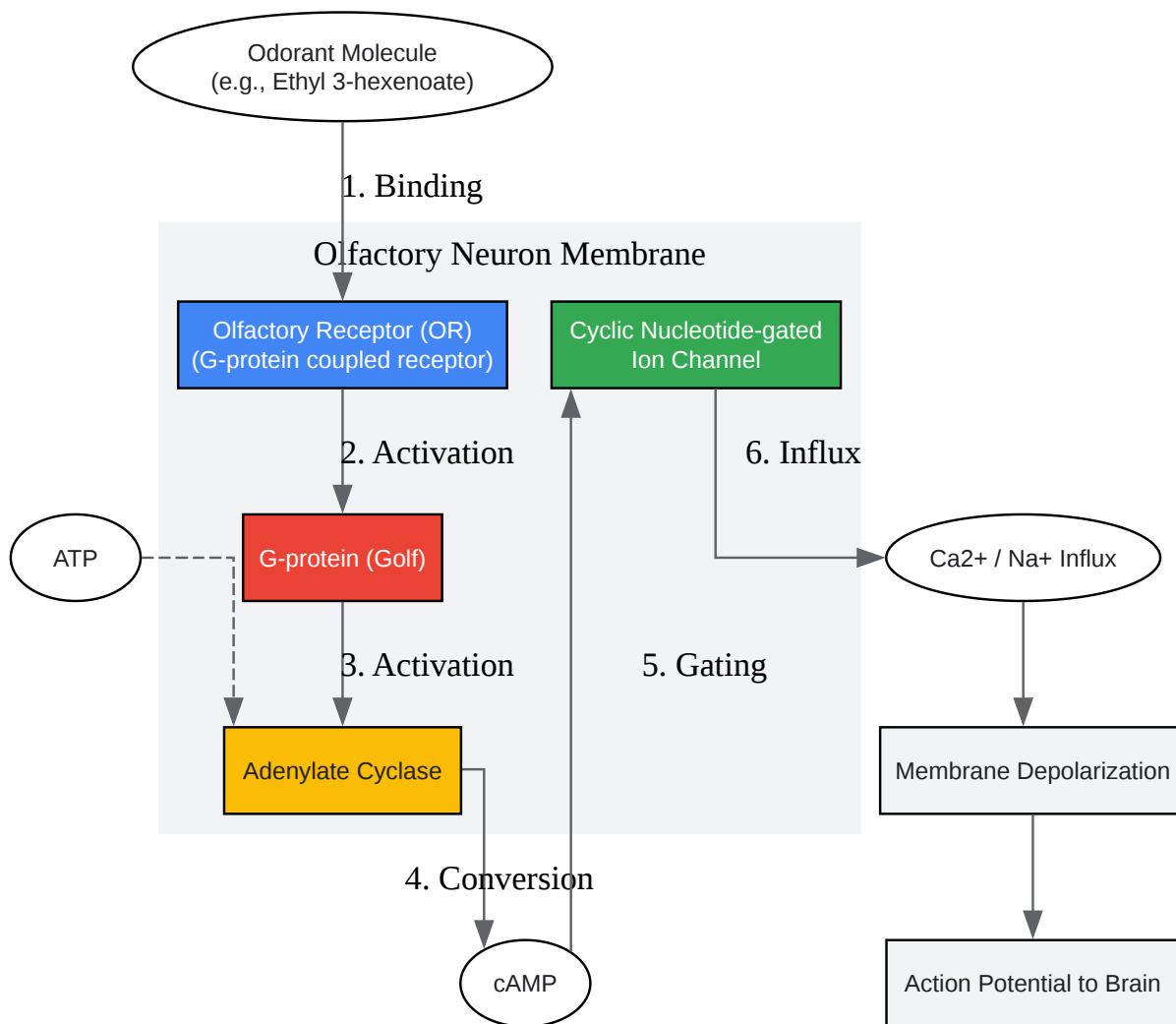
4.2.3. Freeze-Thaw Cycle Testing

- Procedure:
 - Subject the product to three to five cycles of freezing and thawing.
 - One cycle consists of 24 hours at -10°C followed by 24 hours at room temperature.
 - After the cycles, visually inspect the product for any signs of instability, such as crystallization or phase separation.

Visualizations

Diagram 1: Fragrance Development and Evaluation Workflow





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